

# Physicochemical properties of disodium 6-hydroxy-5-(4-sulfonatophenyl azo)-2-naphthalene-sulfonate

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## Compound of Interest

Compound Name: *FD&C yellow 6*

Cat. No.: *B1143381*

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## A Technical Guide to the Physicochemical Properties of Sunset Yellow FCF

### Introduction

Disodium 6-hydroxy-5-(4-sulfonatophenyl azo)-2-naphthalene-sulfonate, widely known as Sunset Yellow FCF, is a petroleum-derived, synthetic azo dye.[1][2] It is recognized by various regulatory bodies under different names, including FD&C Yellow No. 6 in the United States and E110 in the European Union.[1][3] As a water-soluble orange-yellow dye, it finds extensive application in coloring foods, pharmaceuticals, and cosmetics.[1][4] Its utility is derived from its stability across a range of pH levels, high water solubility, and strong tinctorial strength.[4][5] This document provides an in-depth overview of its core physicochemical properties, analytical methodologies, and structural characteristics to support research and development activities.

## Chemical Identity and Properties

The fundamental identification and physicochemical characteristics of Sunset Yellow FCF are summarized in the tables below.

### Table 1: General Chemical Identification

Identifier	Value
IUPAC Name	Disodium 6-hydroxy-5-[(4-sulfonatophenyl)azo]-2-naphthalene-sulfonate[6]
Common Synonyms	Sunset Yellow FCF, FD&C Yellow No. 6, Orange Yellow S, C.I. 15985[1]
E Number	E110[1]
CAS Number	2783-94-0[6]
Chemical Formula	C <sub>16</sub> H <sub>10</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub> [1]
Molecular Weight	452.36 g/mol [1]
Colour Index	15985[4]

**Table 2: Physicochemical Properties**

Property	Value	Conditions
Physical State	Orange-red powder or granules[6][7]	25 °C, 100 kPa[1]
Melting Point	300 °C (572 °F)[1] / >300 °C[8] / 390 °C (decomposes)[4]	N/A
Water Solubility	19 g / 100 mL[4][5]	25 °C
5-10 g / 100 mL[4]	24 °C	
Other Solubilities	Sparingly soluble in ethanol; Soluble in glycerol and propylene glycol[6][7]	N/A
Partition Coefficient (Log P)	-0.244[9]	26 °C
pKa	0[4]	20 °C

**Table 3: Spectroscopic Properties**

Property	Value	Conditions / Solvent
$\lambda_{\text{max}}$ (Maximum Absorption)	~480 nm[1]	pH 1
443 nm (with a shoulder at 500 nm)[1]	pH 13	
482 nm[8][10]	N/A	
Molar Extinction Coefficient ( $\epsilon$ )	$\geq 20000$	at 479-485 nm in H <sub>2</sub> O[4][8]

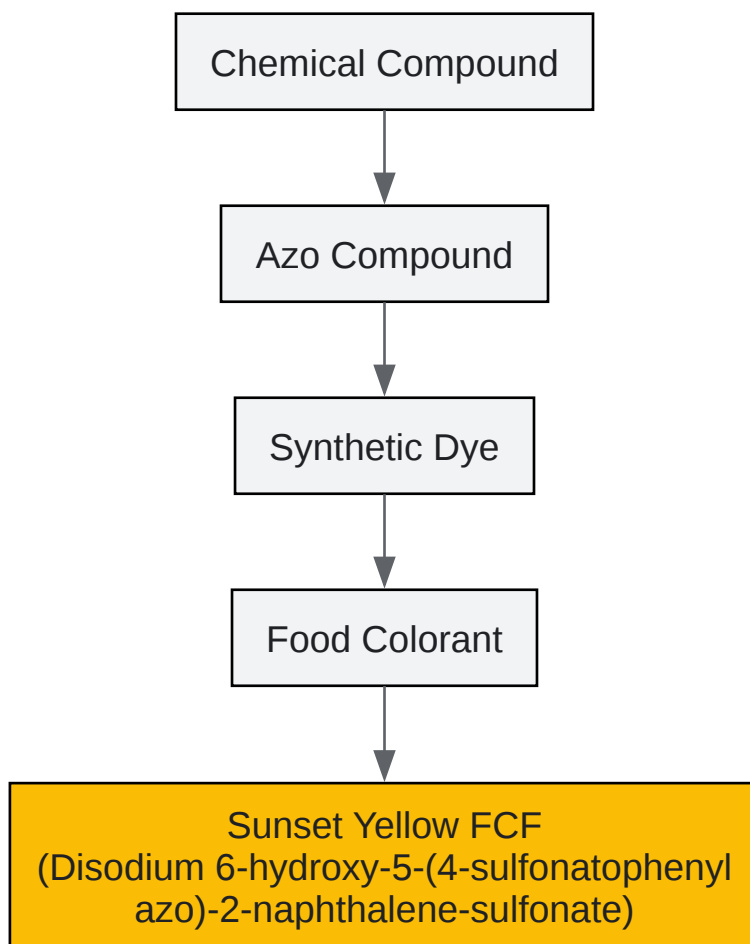
## Stability and Safety Profile

**Stability:** Sunset Yellow FCF exhibits good stability to heat and is stable in the presence of citric and tartaric acid.[7] It shows good stability to changes in pH, with no significant change observed between pH 3 and 8.[4][5] Its stability to light is moderate and to oxidation is fair.[4][5] In solution, its color is pH-dependent; neutral or acidic solutions are yellow-orange, while basic solutions turn red-brown.[6]

**Safety:** The Acceptable Daily Intake (ADI) is established at 0–4 mg/kg body weight by both EU and WHO/FAO guidelines.[1][11] The U.S. FDA sets the ADI at 3.75 mg/kg.[1] The compound is not considered carcinogenic or genotoxic at typical usage levels.[1][9] However, like other azo dyes, it has been linked to potential hyperactivity in children, leading to mandatory warning labels in the EU.[1][11]

## Visualized Data and Workflows

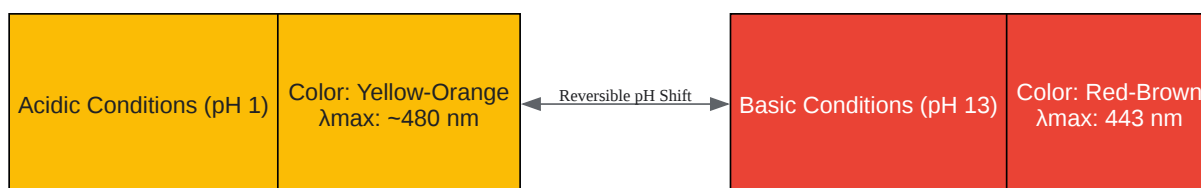
### Chemical Classification and Identity



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Figure 1: Hierarchical classification of Sunset Yellow FCF.

## pH-Dependent Spectroscopic Properties



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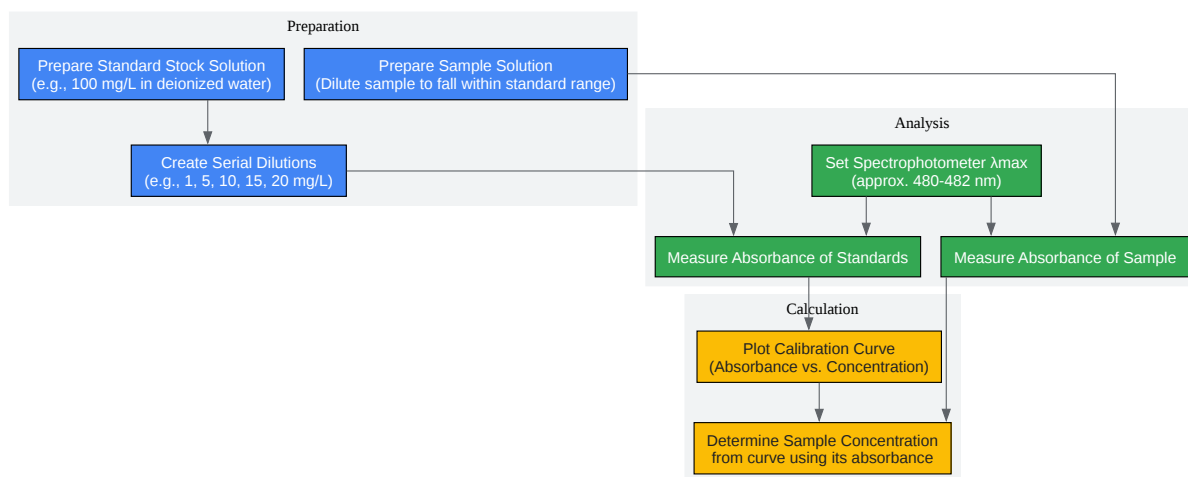
Figure 2: Influence of pH on the color and  $\lambda_{\text{max}}$  of Sunset Yellow FCF.[1][6]

## Experimental Protocols

Detailed methodologies are crucial for the accurate analysis and quantification of Sunset Yellow FCF. The most common techniques are UV-Vis Spectrophotometry and High-Performance Liquid Chromatography (HPLC).[12][13]

### Protocol 1: Quantification by UV-Vis Spectrophotometry

This protocol outlines a standard method for determining the concentration of Sunset Yellow FCF in a clear liquid sample.



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Figure 3: Workflow for Spectrophotometric Quantification.

#### Methodology:

- **Sample Preparation:** Dissolve the sample material in distilled water. If the sample is complex (e.g., a food matrix), an extraction step may be required.<sup>[13]</sup>
- **Standard Curve Preparation:** Accurately weigh and dissolve a reference standard of Sunset Yellow FCF in deionized water to create a stock solution. Perform serial dilutions to prepare a minimum of five calibration standards of known concentrations.

- Spectrophotometric Analysis: Set the spectrophotometer to scan the visible range to confirm the maximum absorption wavelength ( $\lambda_{\text{max}}$ ), typically around 480-482 nm.[1][10]
- Measurement: Measure the absorbance of the blank (deionized water), each calibration standard, and the sample solutions at the determined  $\lambda_{\text{max}}$ .
- Quantification: Plot a calibration curve of absorbance versus concentration for the standards. Use the linear regression equation from the curve to calculate the concentration of Sunset Yellow FCF in the sample based on its absorbance.

## Protocol 2: Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a highly sensitive and specific method for identifying and quantifying Sunset Yellow FCF, especially in complex mixtures.[2][13] The following is a representative protocol based on common reversed-phase methods.

### Methodology:

- Sample Solution Preparation: Accurately weigh approximately 200 mg of the Sunset Yellow FCF sample and dissolve it in a mixture of water and methanol (e.g., 4 mL water, 5 mL methanol) in a 10 mL volumetric flask.[6] Adjust the final volume with water. Filter the solution through a 0.2  $\mu\text{m}$  syringe filter (PTFE is recommended) before injection.[6]
- Standard Solution Preparation: Prepare a stock solution of a certified Sunset Yellow FCF standard. Create a series of working standards by diluting the stock solution with the mobile phase to cover the expected sample concentration range.
- Chromatographic Conditions:
  - Instrument: HPLC system with a Diode Array Detector (DAD) or UV-Vis detector.[14]
  - Column: A reversed-phase column, such as an Acclaim PA2 (3  $\mu\text{m}$ , 3 x 75 mm), is suitable.[14]
  - Mobile Phase: A common mobile phase involves a gradient of an aqueous buffer (e.g., 20 mM ammonium acetate or ammonium phosphate) and an organic solvent like methanol or

acetonitrile.[6][14]

- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Detection: Monitor at the  $\lambda_{\text{max}}$  of Sunset Yellow FCF, approximately 482 nm.[10]
- Analysis and Quantification:
  - Inject equal volumes of the standard solutions and the sample solution into the chromatograph.
  - Identify the Sunset Yellow FCF peak in the sample chromatogram by comparing its retention time with that of the standards.
  - Construct a calibration curve by plotting the peak area of the standards against their concentrations.
  - Calculate the concentration of Sunset Yellow FCF in the sample by interpolating its peak area on the calibration curve.

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